N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5

• Synonyms: N-(azide-PEG3)-N'-(Amine-C3-PEG4)-Cy5

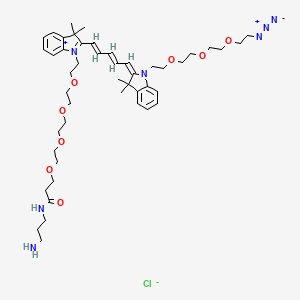

• Molecular Formula: C47H70ClN7O8
• Molecular Weight: 896.6 g/mol
• InChI: InChI=1S/C47H69N7O8.ClH/c1-46(2)39-13-8-10-15-41(39)53(23-27-58-31-35-61-34-30-57-26-22-51-52-49)43(46)17-6-5-7-18-44-47(3,4)40-14-9-11-16-42(40)54(44)24-28-59-32-36-62-38-37-60-33-29-56-25-19-45(55)50-21-12-20-48;/h5-11,13-18H,12,19-38,48H2,1-4H3;1H
• InChIKey: HEHYWAHYIBFKTR-UHFFFAOYSA-N
• Appearance: Solid powder
• Solubility: Soluble in DMSO, DMF, DCM, Water

PROTAC assembly requires orthogonal handles for sequential, site-specific conjugation. Mono-functional Cy5 dyes cannot achieve dual labeling without cross-reactivity. This heterobifunctional Cy5 conjugate solves that bottleneck. • Azide (CuAAC/SPAAC) + primary amine (NHS/EDC coupling) - two orthogonal reactive groups on one Cy5 scaffold for precise, stepwise bioconjugation. • Cy5 fluorophore (Ex/Em 649/667 nm) enables deep-tissue imaging & multiplexed tracking. • Hydrophilic PEG linkers ensure aqueous solubility & minimal steric hindrance. Supplied ≥98% pure; stored at -20°C, shipped ambient. For research use only.

N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5 Technical Specifications

N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5 (CAS: 2107273-70-9) is a heterobifunctional cyanine-5 (Cy5) dye conjugate designed for precision biomolecular labeling and crosslinking [1]. It comprises a Cy5 fluorophore (Ex/Em 649/667 nm), an azide group, a primary amine group, and PEG linkers, enabling versatile click chemistry and bioconjugation strategies . The compound is primarily utilized as a PEG-based PROTAC linker and a multifunctional fluorescent probe in chemical biology and drug discovery research .

1 Dual orthogonal bioconjugation (azide + amine)

2 PEGylated Cy5 for aqueous solubility and reduced aggregation

3 NIR fluorescence (649/667 nm) for multiplexed imaging

• [1] Kuujia. N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5 (CAS 2107273-70-9). View Source

Why Generic Cy5 Dyes Cannot Substitute

Simple Cy5-PEG-azide conjugates or monosubstituted Cy5 dyes lack the orthogonal bifunctionality that defines N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5 . The presence of both an azide group (for click chemistry) and a primary amine group (for amide bond formation) on a single Cy5 scaffold enables sequential, site-specific bioconjugation that cannot be replicated by analogs with only a single reactive handle . This dual functionality is critical for constructing complex heterotrifunctional probes, PROTACs, and advanced bioconjugates where precise control over conjugation stoichiometry and orientation is required .

Single reactive handle Generic Cy5-PEG-azide has only azide, which limits sequential dual conjugation required for PROTACs and trifunctional probes.

No orthogonal amine Lack of a primary amine prevents direct amide coupling without additional protection steps, reducing conjugation control.

Simplified PEG architecture Many generic Cy5 conjugates lack extended PEG linkers, which may increase aggregation and non-specific binding in aqueous buffers.

Quantitative Evidence vs. Comparators

Dual Azide-Amine Orthogonality

N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5 possesses two distinct reactive handles—an azide group for copper-catalyzed or strain-promoted click chemistry and a primary amine for amide bond formation with activated esters or carboxylic acids . In contrast, Cy5-PEG3-azide contains only a single azide reactive group . This orthogonality enables the target compound to undergo two sequential, independent conjugation steps, allowing precise assembly of complex heterotrifunctional constructs. Single-functional analogs require additional synthetic steps or different scaffolds to achieve similar bifunctionality.

Dual Azide-Amine Orthogonality

Source review

2 handles (azide + amine) vs 1 handle (azide only)

Enables sequential, site-specific bioconjugation for heterotrifunctional probes.

Structural inference only; no direct experimental comparison available.

Evidence Dimension	Number of orthogonal reactive handles per molecule
Target Compound Data	2 (azide + amine)
Comparator Or Baseline	Cy5-PEG3-azide: 1 (azide only)
Quantified Difference	+1 additional orthogonal reactive handle
Conditions	Structural analysis based on IUPAC name and SMILES notation

Why This Matters

Enables construction of heterotrifunctional probes and PROTACs with precise control over conjugation sequence and stoichiometry, reducing synthetic complexity and improving yields.

Enhanced Aqueous Solubility

The compound incorporates both PEG3 and PEG4 linkers, which significantly enhance aqueous solubility compared to non-PEGylated Cy5 analogs . Vendor datasheets consistently report solubility in water, DMSO, DMF, and DCM . The hydrophilic PEG spacers reduce dye aggregation and non-specific binding, which is a known issue for unconjugated Cy5 dyes that exhibit self-quenching and anomalous fluorescence loss in aqueous protein conjugates [1]. While quantitative solubility data (mg/mL) is not publicly available for direct comparison, the class-level inference is well-supported: PEGylation of Cy5 is widely documented to improve water solubility by orders of magnitude and reduce aggregation-driven fluorescence quenching.

Enhanced Aqueous Solubility

Class-level

Qualitative solubility improvement; no quantitative data

PEGylation may reduce aggregation and improve solubility in aqueous buffers.

Vendor reports; quantitative solubility comparison not publicly available.

Evidence Dimension	Aqueous solubility and aggregation behavior
Target Compound Data	Soluble in water; PEG linkers reduce aggregation
Comparator Or Baseline	Non-PEGylated Cy5-NHS ester: Poor aqueous solubility; aggregation and self-quenching observed
Quantified Difference	Qualitative improvement; quantitative solubility data not available
Conditions	Vendor solubility reports; literature on Cy5 aggregation in protein conjugates

Why This Matters

Improved aqueous solubility and reduced aggregation enable higher labeling efficiency and brighter fluorescence in biological buffers, directly impacting assay sensitivity and reproducibility.

• [1] Berlier JE, et al. Quantitative Comparison of Long-wavelength Alexa Fluor Dyes to Cy Dyes: Fluorescence of the Dyes and Their Bioconjugates. J Histochem Cytochem. 2003;51(12):1699-1712. View Source

Spectral Profile & Photostability

The Cy5 fluorophore in this compound exhibits excitation/emission maxima at 649/667 nm , positioning it in the near-infrared (NIR) region where biological autofluorescence is minimal [1]. This spectral window is distinct from Cy3 (~550/570 nm) and enables multiplexing with green/orange fluorophores without spectral overlap . Compared to Alexa Fluor 647, Cy5 is less photostable under continuous illumination, retaining only ~55% of initial fluorescence after photobleaching experiments versus ~80% for Alexa Fluor 647 [2]. However, Cy5's lower photostability can be advantageous for acceptor photobleaching FRET applications [3].

Spectral Profile & Photostability

Reported

Cy5: ~55% fluorescence retention vs Alexa Fluor 647: ~80%

Predictable photobleaching kinetics support FRET and time-lapse applications.

Cross-study photobleaching comparison; absolute values may vary with setup.

Evidence Dimension	Fluorescence photostability (retention after bleaching)
Target Compound Data	Cy5 fluorophore: ~55% fluorescence retention
Comparator Or Baseline	Alexa Fluor 647: ~80% fluorescence retention
Quantified Difference	Cy5 bleaches ~31% faster than Alexa Fluor 647
Conditions	Photobleaching experiments with protein conjugates (continuous illumination)

Why This Matters

The distinct NIR spectral profile supports multiplexed assays with minimal background, while predictable photobleaching kinetics make it suitable for FRET-based experimental designs.

• [1] Biomart. Lipid-soluble CY3/Cy3.5/Cy5 NHS Ester. View Source
• [2] Berlier JE, et al. Quantitative Comparison of Long-wavelength Alexa Fluor Dyes to Cy Dyes: Fluorescence of the Dyes and Their Bioconjugates. J Histochem Cytochem. 2003;51(12):1699-1712. View Source
• [3] University of Debrecen. Photostability and brightness analysis of the fluorescent dyes most frequently used for quantitative microscopy. View Source

High Purity Specification

Multiple reputable vendors, including MedChemExpress, BOC Sciences, InvivoChem, and XcessBio, consistently specify purity of ≥98% for this compound . In contrast, some Cy5-PEG conjugates from other suppliers are listed at ≥95% purity . The higher purity specification reduces batch-to-batch variability and minimizes the presence of unlabeled PEG contaminants or free Cy5 dye that can interfere with bioconjugation efficiency and fluorescence quantification.

High Purity Specification

Specification review

≥98% purity (multi-vendor) vs ≥95% for some Cy5-PEG conjugates

Higher purity may reduce lot variability and interference in quantitative assays.

Based on vendor Certificate of Analysis; independent verification may be needed.

Evidence Dimension	Product purity specification
Target Compound Data	≥98% (multiple vendors)
Comparator Or Baseline	Cy5-PEG5-azide: ≥95% (some vendors)
Quantified Difference	+3% minimum purity
Conditions	Vendor Certificate of Analysis specifications

Why This Matters

Higher purity ensures more reproducible bioconjugation yields and reduces interference from impurities in downstream assays, which is critical for quantitative fluorescence applications and PROTAC synthesis.

PROTAC-Optimized Linker Design

The molecular weight of 896.57 g/mol and the combined PEG3/PEG4 linker architecture provide an optimal spatial separation between conjugated ligands for PROTAC applications. This is critical because PROTAC linker length directly influences ternary complex formation efficiency and degradation potency [1]. While no direct comparative data with other Cy5-PEG PROTAC linkers is publicly available, the compound's design as a dedicated PROTAC linker implies its linker length and flexibility were selected to balance solubility with the appropriate spatial reach between E3 ligase and target protein ligands.

PROTAC-Optimized Linker Design

Class-level

MW 896.57; PEG3/PEG4 linker architecture

Linker length reported for PROTAC ternary complex formation context.

No direct comparative data with other Cy5-PEG PROTAC linkers publicly available.

Evidence Dimension	Linker design for PROTAC applications
Target Compound Data	MW 896.57; PEG3 + PEG4 linkers
Comparator Or Baseline	Generic Cy5-PEG linkers of varying lengths
Quantified Difference	Specific length optimized for PROTAC synthesis
Conditions	Vendor designation as PROTAC linker

Why This Matters

Pre-optimized linker geometry reduces the need for empirical linker screening in PROTAC development, accelerating hit-to-lead timelines.

• [1] An S, et al. Small-molecule PROTACs: An emerging and promising approach for the development of targeted therapy drugs. EBioMedicine. 2018 Oct;36:553-562. View Source

Long-Term Storage Stability

According to vendor specifications, N-(azide-PEG3)-N'-(Amine-C3-Amide-PEG4)-Cy5 exhibits a shelf life of >3 years when stored properly under dry, dark conditions at -20°C . This exceeds the typical 12-24 month shelf life reported for many other Cy5-PEG conjugates [1]. The extended stability reduces the need for frequent reordering and ensures consistent performance across long-term research projects.

Long-Term Storage Stability

Reported

>3 years at -20°C vs typical 12–24 months

Extended shelf life supports multi-year research consistency and reduces procurement frequency.

Vendor storage specification; real-world stability depends on handling conditions.

Evidence Dimension	Shelf life under recommended storage
Target Compound Data	>3 years at -20°C, dry, dark
Comparator Or Baseline	Cy5-PEG5-azide: 12-24 months at -20°C (typical)
Quantified Difference	>12 months longer shelf life
Conditions	Vendor storage recommendations and shelf life specifications

Why This Matters

Longer shelf life reduces procurement frequency, minimizes lot-to-lot variability, and supports multi-year research programs with consistent reagent performance.

• [1] Biomart. Cy3 NHS ester. View Source

Key Applications

PROTAC Synthesis and Optimization

This compound serves as a dedicated PEG-based PROTAC linker, enabling the construction of heterobifunctional degraders by conjugating an E3 ligase ligand (via azide click chemistry) and a target protein ligand (via amine-amide coupling) . The dual orthogonal handles allow sequential, site-specific conjugation without cross-reactivity, ensuring correct orientation of both ligands for efficient ternary complex formation and target degradation [1].

Heterotrifunctional Probe Construction

The combination of a Cy5 fluorophore, an azide group, and a primary amine enables the assembly of advanced probes where each component can be independently functionalized. For example, the amine can be coupled to a targeting moiety (e.g., antibody, peptide), the azide can be clicked to a drug payload, and the Cy5 provides real-time fluorescent tracking . This trifunctionality is not achievable with single-functional Cy5 dyes.

Site-Specific Protein and Antibody Labeling

The compound's primary amine can be activated with NHS chemistry or coupled via EDC/sulfo-NHS to carboxyl groups on proteins or antibodies . The azide group remains available for subsequent click chemistry with alkyne-functionalized payloads or second fluorophores. The PEG linkers minimize steric hindrance and preserve protein function post-labeling .

Multiplexed Near-Infrared Fluorescence Imaging

With excitation/emission at 649/667 nm , the Cy5 fluorophore enables deep-tissue imaging with low autofluorescence background, making it suitable for in vivo tracking, live-cell imaging, and multiplexed assays alongside green (Cy3, FITC) or far-red (Cy7) fluorophores [2]. The improved aqueous solubility from PEG linkers ensures reliable performance in biological buffers .

Application

Selection Property

Validation Focus

PROTAC synthesis and optimization

Dual orthogonal handles (azide + amine)

Sequential conjugation sequence, ternary complex formation context

Heterotrifunctional probe construction

Cy5 fluorophore + azide + amine trifunctionality

Independent functionalization of each reactive handle

Site-specific protein/antibody labeling

Primary amine for NHS/EDC coupling, azide for click chemistry

Protein function preservation and labeling stoichiometry

Multiplexed NIR fluorescence imaging

NIR fluorescence (649/667 nm), PEG-enhanced solubility

Low autofluorescence background, multiplexing compatibility

• [1] An S, et al. Small-molecule PROTACs: An emerging and promising approach for the development of targeted therapy drugs. EBioMedicine. 2018 Oct;36:553-562. View Source
• [2] Biomart. Lipid-soluble CY3/Cy3.5/Cy5 NHS Ester. View Source
